

Proquinazid D7: Laboratory Disposal & Stewardship Guide

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Compound of Interest

Compound Name: Proquinazid D7

Cat. No.: B12056899

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Executive Directive: The "Halogen Flag"

Immediate Action Required: Proquinazid-d7 contains Iodine (

). Unlike many standard organic fungicides, the presence of the iodine moiety mandates that this compound—and any solvent mixtures containing it—be segregated into Halogenated Waste streams. Under no circumstances should Proquinazid-d7 be commingled with non-halogenated organic solvents (e.g., pure Methanol/Ethanol waste) or disposed of down the drain.

It is classified as Aquatic Chronic 1 (H410).^[1] Release to the environment is a critical compliance violation.

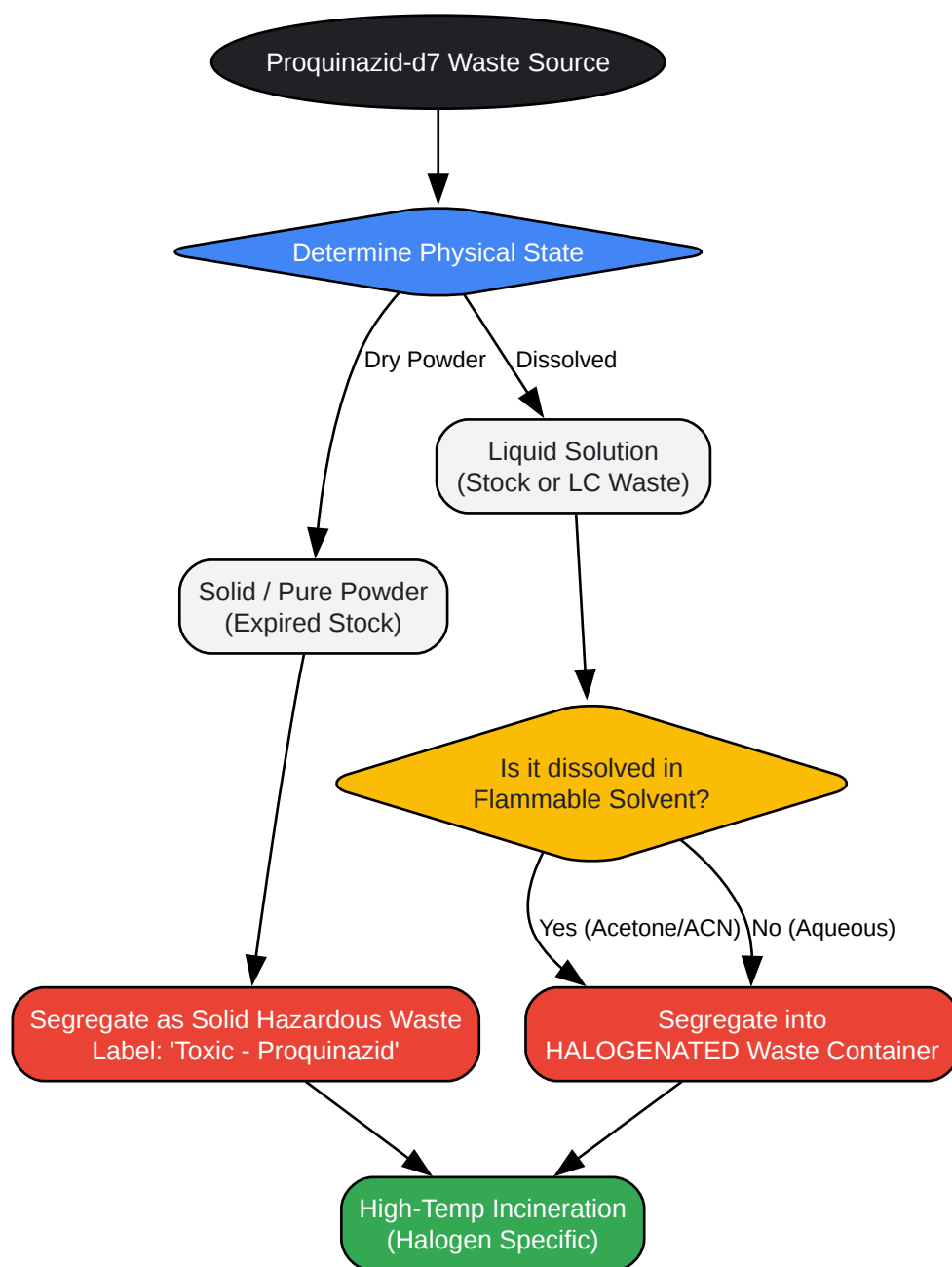
Technical Profile & Hazard Identification

Proquinazid-d7 is a deuterated isotopologue of the quinazolinone fungicide Proquinazid. While chemically stable, its disposal is governed by its aquatic toxicity and halogen content.

Parameter	Specification	Operational Implication
Compound Name	Proquinazid-d7	Internal Standard (IS) for LC-MS/GC-MS
Chemical Formula		Iodine (I) requires halogenated waste treatment.
Physical State	Solid (Powder) or Solution	Usually dissolved in Acetone or Acetonitrile.
Primary Hazard	H410: Very toxic to aquatic life	Zero-tolerance for sink disposal.
Secondary Hazard	H319/H317: Eye Irritant / Sensitizer	Nitrile gloves and safety glasses are mandatory.
RCRA Status	Characteristic Waste (if in solvent)	Likely D001 (Ignitable) due to carrier solvent.

Disposal Decision Matrix

The following workflow dictates the disposal path based on the physical state of the material (Stock Standard vs. Analytical Waste).



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Figure 1: Disposal Decision Matrix. Note that all paths lead to incineration capable of scrubbing halogenated byproducts.

Detailed Operational Protocols

Protocol A: Disposal of Expired Stock Solutions (Liquid)

Scenario: You have an expired 10 mL stock of Proquinazid-d7 in Acetonitrile.

- Segregation: Do not pour into the general "Organic Solvents" carboy unless that carboy is explicitly designated for Halogenated waste.
- Container Selection: Use a High-Density Polyethylene (HDPE) or Glass container compatible with the solvent.
- Transfer: Pour the solution into the Halogenated Solvent Waste stream.
- Rinsing: Triple rinse the original vial with a small volume of the carrier solvent (e.g., Acetonitrile). Add rinsate to the Halogenated Waste.
- Labeling: The waste tag must list:
 - Constituents: Acetonitrile (99%), Proquinazid-d7 (<1%).
 - Hazard Checkboxes: Flammable, Toxic, Irritant.[\[2\]](#)
 - Note: "Contains Iodine - Halogenated."[\[3\]](#)

Protocol B: Disposal of Dry Powder (Solid)

Scenario: A vial containing residual solid Proquinazid-d7 (mg quantities).

- Containment: Keep the cap tightly closed on the original vial.
- Secondary Containment: Place the vial inside a clear sealable bag (Zip-lock) to prevent surface contamination of the waste bin.
- Disposal: Place the bagged vial into the Solid Hazardous Waste drum.
 - Do not place in regular trash or biohazard (red bag) waste unless chemically contaminated sharps are involved.
- Inventory Update: Immediately remove the specific lot number from your LIMS or chemical inventory system to prevent "ghost inventory" audits.

Protocol C: Spill Response & Decontamination

Scenario: A 20 mL vial drops and shatters on the benchtop.

- Evacuate & Ventilate: If volatile solvents are involved, clear the immediate area.
- PPE Upgrade: Wear double nitrile gloves, lab coat, and safety goggles.
- Containment: Surround the spill with absorbent pads (pig mats) to prevent spreading to floor drains.
- Decontamination Logic:
 - Proquinazid is lipophilic. Water alone is ineffective.
 - Step 1: Absorb bulk liquid with inert absorbent (vermiculite or pads).
 - Step 2: Scrub the surface with a soap/water solution or a 10% acetone solution (if surface compatible) to solubilize residues.
 - Step 3: Place all shards, pads, and gloves into a Hazardous Waste Bag tagged for incineration.

The "Why" Behind the Protocol (Scientific Grounding)

The Iodine Factor

Standard incineration of organic waste (

) produces

,

, and

. However, Proquinazid contains Iodine.^[1] Upon combustion, this releases acid gases (HI or).

- Operational Consequence: Waste facilities must scrub these gases to prevent corrosion of the incinerator and release of toxic fumes. This is why "Halogenated" segregation is strictly enforced by EHS [1].

Aquatic Toxicity (H410)

Proquinazid inhibits signal transduction in fungi (specifically powdery mildew). This same mechanism, or generalized toxicity, poses severe risks to aquatic invertebrates (*Daphnia magna*) and algae [2].

- Operational Consequence: Even trace amounts in sink traps can violate local EPA/municipal discharge permits.

Deuterium Stability

The presence of Deuterium (D7) creates a Kinetic Isotope Effect (KIE) that may slightly retard metabolic breakdown in biological systems, potentially increasing persistence compared to the non-deuterated parent [3].

- Operational Consequence: Treat D7 waste with higher vigilance than the parent compound, never lower.

References

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